

1-Cyclopentylethanone-d4 solubility in different organic solvents

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Compound of Interest

Compound Name: 1-Cyclopentylethanone-d4

Cat. No.: B15352249

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Technical Support Center: 1-Cyclopentylethanone-d4

Welcome to the technical support center for **1-Cyclopentylethanone-d4**. This guide is designed to assist researchers, scientists, and drug development professionals with common questions and troubleshooting issues that may arise during their experiments involving this deuterated ketone.

Solubility Data

While specific quantitative solubility data for **1-Cyclopentylethanone-d4** in a wide range of organic solvents is not readily available in published literature, general principles of ketone solubility can be applied. Ketones are typically soluble in a variety of organic solvents[1][2]. The non-deuterated analog, 1-Cyclopentylethanone, is known to be soluble in organic solvents[3]. Differences in solubility between deuterated and non-deuterated compounds are generally considered to be minimal, especially for small molecules in non-polar solvents[4].

For practical laboratory purposes, **1-Cyclopentylethanone-d4** is expected to be soluble in the following common organic solvents:

Solvent Class	Examples	Expected Solubility
Chlorinated	Dichloromethane (DCM), Chloroform	Soluble
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Soluble
Ketones	Acetone, Methyl Ethyl Ketone (MEK)	Soluble
Esters	Ethyl acetate	Soluble
Hydrocarbons	Hexanes, Toluene	Soluble
Alcohols	Methanol, Ethanol, Isopropanol	Soluble
Polar Aprotic	Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	Soluble

Experimental Protocols & Workflows

General Experimental Workflow for Solubility Determination

The following diagram outlines a typical workflow for determining the solubility of a compound like **1-Cyclopentylethanone-d4** in a given solvent.

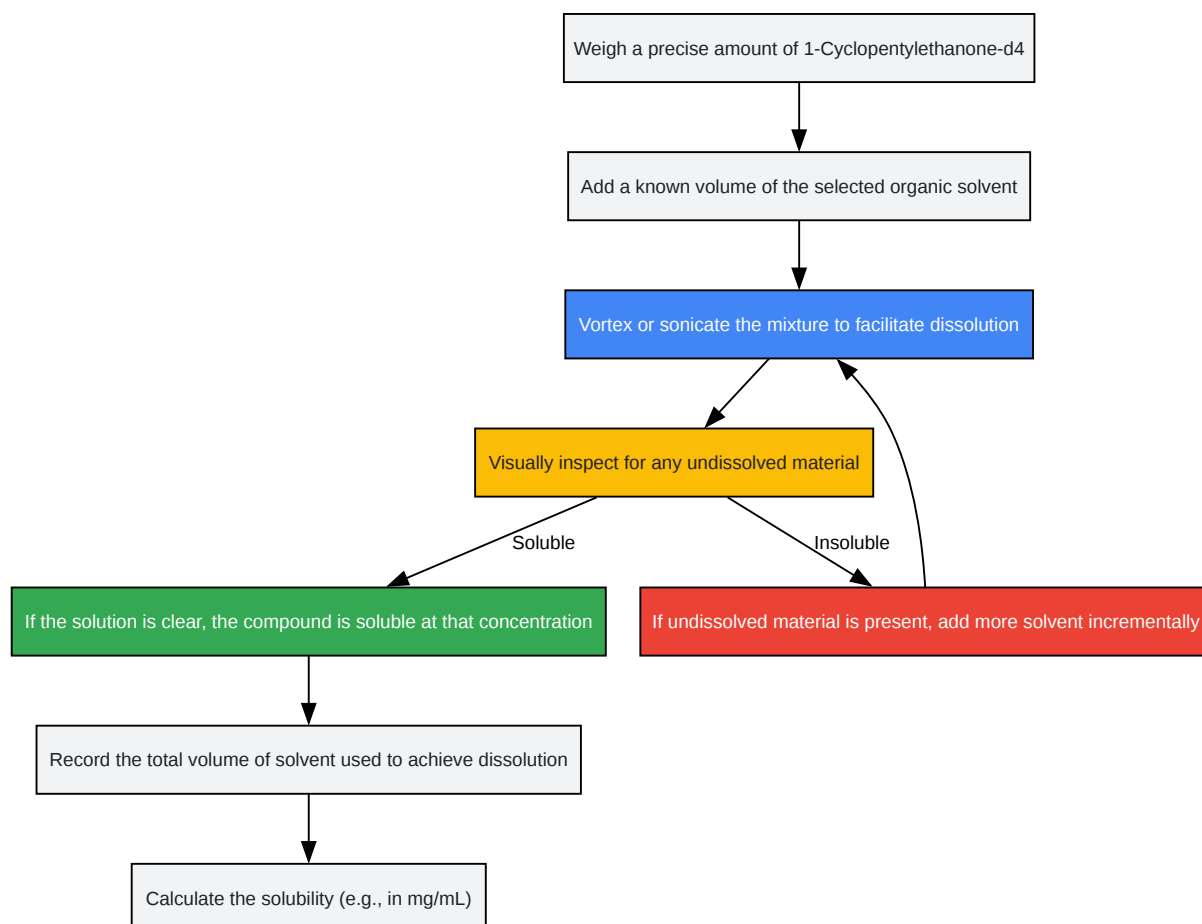


Figure 1. Experimental Workflow for Solubility Determination

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